

Proper Disposal of Neboglamine Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Neboglamine hydrochloride*

Cat. No.: *B15620103*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Neboglamine hydrochloride**, a positive allosteric modulator of the glycine-binding site of NMDA receptors.^{[1][2][3][4]} Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

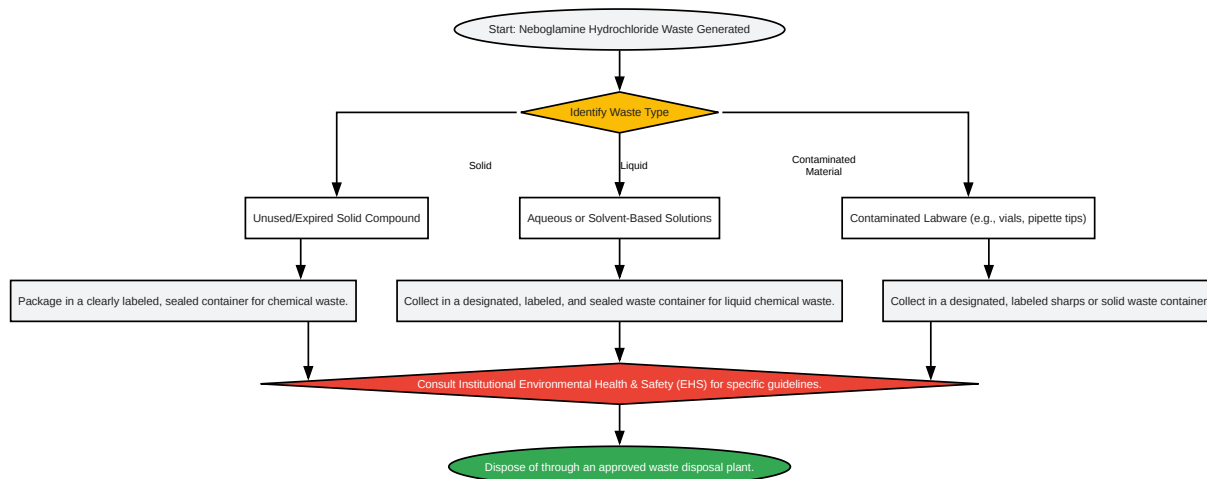
Key Chemical and Safety Data

Proper handling and disposal of **Neboglamine hydrochloride** require an understanding of its chemical properties and associated hazards. The following table summarizes key data compiled from various safety data sheets (SDS) and chemical suppliers.

Property	Value	Source
Molecular Formula	C13H25CIN2O3	[1]
Molecular Weight	292.80 g/mol	[1][4]
CAS Number	163000-63-3	[1][5]
Appearance	White to off-white powder	N/A
Solubility	Highly soluble in aqueous solutions	[1]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[5]
Hazard Statements	No specific hazard statements are consistently provided across all SDS. However, general safe handling practices for laboratory chemicals should be followed. Some sources indicate to avoid release to the environment.	[6]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, and a suitable respirator.	[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Neboglamine hydrochloride** waste.



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Caption: Disposal workflow for **Neboglamine hydrochloride** waste.

Step-by-Step Disposal Procedures

The following protocols are based on general best practices for laboratory chemical waste disposal. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines, as local regulations may vary.

Unused or Expired Solid Neboglamine Hydrochloride

- Do not dispose of solid **Neboglamine hydrochloride** down the drain or in the regular trash.

- Carefully transfer the solid compound into a designated chemical waste container that is compatible with the chemical.
- Ensure the container is clearly labeled with the chemical name ("**Neboglamine hydrochloride**"), CAS number (163000-63-3), and any relevant hazard information.
- Store the sealed waste container in a designated, secure area for chemical waste pickup.
- Arrange for disposal through your institution's hazardous waste management program.[8]

Aqueous and Solvent-Based Solutions Containing Neboglamine Hydrochloride

- Do not pour solutions containing **Neboglamine hydrochloride** down the drain, especially those with organic solvents.[6]
- Collect all aqueous and solvent-based waste in a designated, leak-proof liquid waste container.
- The waste container should be clearly labeled with the full chemical names of all components, including solvents, and their approximate concentrations.
- Keep the liquid waste container sealed when not in use.
- Store the container in a secondary containment bin in a well-ventilated area, away from incompatible materials.
- When the container is full, arrange for pickup and disposal by your institution's EHS department.

Contaminated Laboratory Materials

- Sharps: Needles, syringes, and other contaminated sharps should be placed immediately into a designated sharps container to prevent punctures.
- Glassware: Contaminated glassware (e.g., vials, flasks) should be triple-rinsed with a suitable solvent. The rinsate should be collected as liquid chemical waste. After rinsing, the

glassware can typically be disposed of in a designated broken glass container. Consult your EHS for specific procedures.

- Consumables: Contaminated consumables such as pipette tips, gloves, and bench paper should be collected in a designated solid waste container that is clearly labeled as "Contaminated Laboratory Waste."
- All contaminated waste containers should be sealed and disposed of through your institution's chemical or biohazardous waste stream, as directed by your EHS department.

Safety Precautions During Handling and Disposal

- Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat, when handling **Neboglamine hydrochloride** in any form.[7]
- Conduct all handling and disposal procedures in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[6]
- In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and collect it in a sealed container for disposal as chemical waste.[7] Avoid generating dust.
- Wash hands thoroughly after handling the chemical and before leaving the laboratory.[9]

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